

Application Notes and Protocols for DL-Mevalonolactone

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Compound of Interest

Compound Name: *DL-Mevalonolactone*

Cat. No.: *B014178*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Mevalonolactone is the lactone form of mevalonic acid, a critical precursor in the mevalonate pathway. This pathway is a fundamental metabolic route for the synthesis of cholesterol and a variety of non-sterol isoprenoids essential for diverse cellular functions. As an intermediate in this pathway, **DL-Mevalonolactone** serves as a valuable tool in studying cellular metabolism, cholesterol biosynthesis, and the effects of drugs that target this pathway, such as statins. These application notes provide detailed information on the proper storage, handling, and experimental use of **DL-Mevalonolactone**.

Product Information

Chemical and Physical Properties

DL-Mevalonolactone is typically supplied as a neat oil or a solid with a low melting point.^[1] It is crucial to refer to the manufacturer's certificate of analysis for batch-specific information.

Property	Value	Reference
Synonyms	DL-Mevalonic Acid Lactone, (±)-Mevalonolactone	[1]
Molecular Formula	C ₆ H ₁₀ O ₃	[1]
Molecular Weight	130.14 g/mol	
Appearance	Colorless to light yellow oil or solid	[2]
Purity	≥95%	[1]

Solubility

Solubility of **DL-Mevalonolactone** in various solvents is a critical factor for the preparation of stock and working solutions.

Solvent	Solubility	Reference
Ethanol	~20 mg/mL	
DMSO	~10 mg/mL (up to 100 mg/mL with sonication)	
Dimethylformamide (DMF)	~10 mg/mL	
PBS (pH 7.2)	~0.5 mg/mL	

Note: For in vivo formulations, co-solvents such as PEG300, Tween-80, and SBE-β-CD can be used to achieve higher concentrations.

Storage and Handling

Proper storage and handling are essential to maintain the stability and integrity of **DL-Mevalonolactone**.

Storage

Condition	Duration	Reference
-20°C (as received)	≥ 4 years	
-80°C (in solvent)	6 months	
-20°C (in solvent)	1 month	

Aqueous solutions are not recommended for storage for more than one day.

Handling

DL-Mevalonolactone should be handled with care in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, lab coat, and safety glasses.
- Inert Gas: When preparing stock solutions in organic solvents, it is recommended to purge the solvent with an inert gas to prevent oxidation.
- Aqueous Solutions: For biological experiments requiring an aqueous environment, prepare fresh solutions or make further dilutions of stock solutions into aqueous buffers or isotonic saline immediately before use. Ensure the residual amount of organic solvent is minimal to avoid physiological effects.

Experimental Protocols

Preparation of Stock Solutions

4.1.1. Organic Stock Solution (e.g., 100 mM in DMSO)

- Equilibrate the **DL-Mevalonolactone** vial to room temperature.
- Based on the molecular weight (130.14 g/mol), calculate the required mass for your desired concentration and volume. For example, for 1 mL of a 100 mM stock solution, weigh out 13.01 mg of **DL-Mevalonolactone**.
- Add the appropriate volume of DMSO to the vial.

- Vortex or sonicate until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

4.1.2. Aqueous Working Solutions

- Thaw an aliquot of the organic stock solution.
- Dilute the stock solution to the desired final concentration in pre-warmed (37°C) cell culture medium or appropriate aqueous buffer (e.g., PBS).
- Mix thoroughly by gentle vortexing or inversion.
- If preparing an organic solvent-free aqueous solution, directly dissolve the neat oil in the aqueous buffer. Note the lower solubility in aqueous solutions.
- Use the freshly prepared aqueous working solution immediately.

In Vitro Experiment: Statin Rescue in Cell Culture

This protocol describes a general procedure to demonstrate the on-target effect of statins by rescuing their cytotoxic or anti-proliferative effects with **DL-Mevalonolactone**.

Materials:

- Cultured cells of interest (e.g., U87 glioblastoma cells)
- Complete cell culture medium
- Statin of choice (e.g., simvastatin, atorvastatin)
- **DL-Mevalonolactone** stock solution (e.g., 100 mM in DMSO)
- Cell viability assay kit (e.g., MTT, alamarBlue)
- Multi-well plates (e.g., 96-well)

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density that allows for logarithmic growth during the experiment. Incubate overnight at 37°C in a humidified 5% CO₂ atmosphere.
- Treatment:
 - Prepare a serial dilution of the statin in complete culture medium.
 - Prepare a solution of **DL-Mevalonolactone** in complete culture medium at a concentration sufficient to rescue the statin effect (e.g., 100 µM).
 - Treat the cells with the statin alone, **DL-Mevalonolactone** alone (as a control), or a combination of the statin and **DL-Mevalonolactone**. Include a vehicle control (e.g., medium with the same final concentration of DMSO).
- Incubation: Incubate the treated cells for a predetermined period (e.g., 24, 48, or 72 hours).
- Assessment of Cell Viability: After the incubation period, assess cell viability using a standard assay according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control. Plot the results to visualize the dose-dependent effect of the statin and the rescue effect of **DL-Mevalonolactone**.

In Vivo Experiment: Rescue of Statin-Induced Myopathy in Mice

This protocol provides a general guideline for an in vivo study to assess the efficacy of **DL-Mevalonolactone** in mitigating statin-induced myopathy in a mouse model.

Materials:

- C57BL/6 mice
- Statin (e.g., cerivastatin or simvastatin)
- **DL-Mevalonolactone**

- Vehicle for oral gavage (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline)
- Equipment for oral gavage
- Equipment for assessing muscle strength (e.g., grip strength meter, hanging wire test)

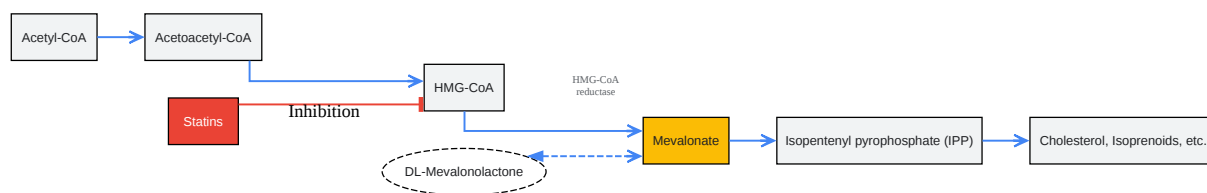
Procedure:

- Animal Acclimation: Acclimate the mice to the housing conditions for at least one week before the experiment.
- Grouping: Randomly assign mice to different treatment groups (e.g., Vehicle control, Statin only, Statin + **DL-Mevalonolactone**, **DL-Mevalonolactone** only).
- Drug Preparation and Administration:
 - Prepare the statin solution for administration (e.g., intraperitoneal injection).
 - Prepare the **DL-Mevalonolactone** formulation for oral gavage. A typical dosage is 200 mg/kg. To prepare the formulation, first, create a stock solution in DMSO and then dilute it with the other co-solvents.
- Treatment Schedule: Administer the treatments daily for a specified period (e.g., 14 days).
- Assessment of Myopathy:
 - Throughout the study and at the endpoint, assess muscle strength and endurance using tests such as the grip strength test and the hanging wire test.
 - Monitor the general health and body weight of the mice.
- Tissue Collection and Analysis: At the end of the study, euthanize the mice and collect muscle tissue for histological or biochemical analysis (e.g., to assess muscle damage or inflammation).
- Data Analysis: Analyze the data using appropriate statistical methods to determine the effect of **DL-Mevalonolactone** on statin-induced myopathy.

Signaling Pathways and Experimental Workflows

The Mevalonate Pathway

DL-Mevalonolactone is a precursor to mevalonic acid, which is subsequently converted to isopentenyl pyrophosphate (IPP), the basic building block for isoprenoids. This pathway is a target for statins, which inhibit HMG-CoA reductase, the rate-limiting enzyme.

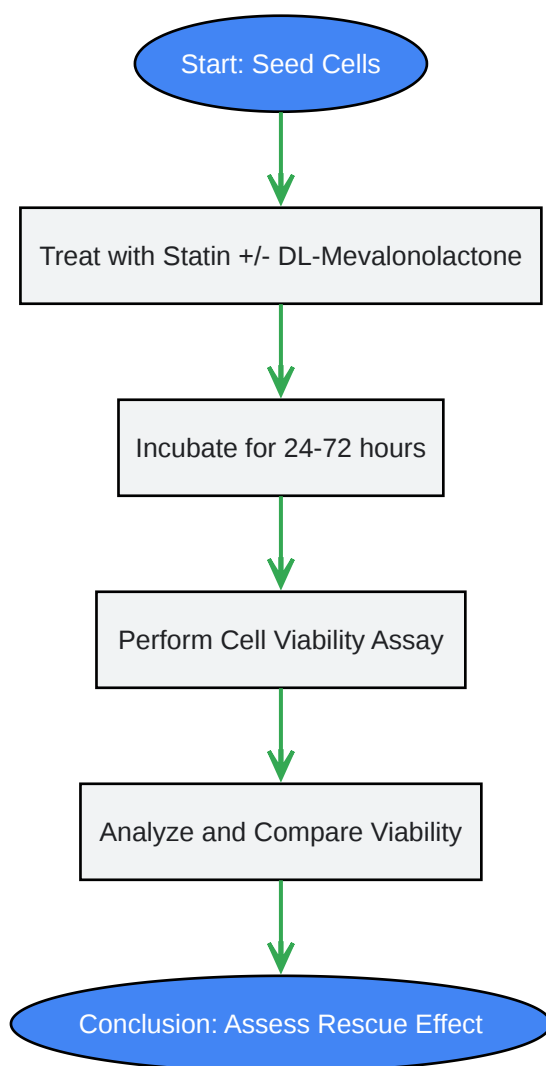


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Caption: The Mevalonate Pathway and the role of **DL-Mevalonolactone**.

Experimental Workflow for Statin Rescue

The following workflow illustrates the logical steps for conducting a statin rescue experiment in a cell-based assay.



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Caption: Workflow for a cell-based statin rescue experiment.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]

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